

Physical properties like boiling point and density of (6E)-6-nonen-1-ol

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An In-depth Technical Guide to the Physical Properties of (6E)-6-Nonen-1-ol

This technical guide provides a detailed overview of the key physical properties of (6E)-6-nonen-1-ol, a long-chain aliphatic alcohol. The information is intended for researchers, scientists, and professionals in the fields of chemistry and drug development engaged in the characterization and use of this compound. This document outlines its boiling point and density, provides standard experimental methodologies for their determination, and presents a logical workflow for property verification.

Physical Properties

(6E)-6-Nonen-1-ol, also known as (E)-6-nonen-1-ol, is an organic compound with the molecular formula C₉H₁₈O. Its physical characteristics are essential for handling, purification, and application in various research and industrial settings.

Quantitative Data Summary

The primary physical constants for (6E)-6-nonen-1-ol are summarized in the table below. These values are critical for procedures such as distillation and for calculating reaction stoichiometry.



Physical Property	Value	Conditions
Boiling Point	203.6 ± 8.0 °C	@ 760 mmHg
95 - 96 °C	@ 12 mmHg	
Density	0.844 ± 0.06 g/cm ³	Standard conditions
Molecular Weight	142.24 g/mol	
Refractive Index	1.448	_

Experimental Protocols

The following sections describe standard laboratory protocols for determining the boiling point and density of liquid organic compounds like (6E)-6-nonen-1-ol.

Boiling Point Determination (Distillation Method)

The boiling point is a fundamental property used to identify and assess the purity of a liquid. Since values are reported at both atmospheric and reduced pressures, both methods are relevant.

Objective: To measure the temperature at which the vapor pressure of the liquid equals the external pressure.

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer
- Condenser (Liebig or similar)
- Receiving flask
- Heating mantle or oil bath
- Thermometer (calibrated)



- Boiling chips
- For vacuum distillation: a vacuum pump, manometer, and vacuum adapter

Procedure (Atmospheric Pressure):

- Place a sample of (6E)-6-nonen-1-ol (10-20 mL) into a dry round-bottom flask.
- Add 2-3 boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. Ensure the thermometer bulb is positioned just below
 the side arm of the distillation head to accurately measure the temperature of the vapor
 distilling into the condenser.
- Begin circulating cold water through the condenser.
- Gently heat the flask using a heating mantle.
- Record the temperature when the liquid begins to boil and a stable ring of condensate forms
 on the thermometer. The boiling point is the constant temperature at which the liquid and
 vapor are in equilibrium, observed during steady distillation.

Procedure (Vacuum Distillation):

- Follow steps 1-3 of the atmospheric pressure procedure.
- Connect the vacuum adapter of the apparatus to a vacuum pump via a trap and a manometer.
- Slowly evacuate the system to the desired pressure (e.g., 12 mmHg).
- Once the pressure is stable, begin heating the sample.
- Record the temperature and the precise pressure at which the compound steadily distills.
 This pair of values constitutes the boiling point at reduced pressure.

Density Determination (Pycnometer Method)



Density is the mass per unit volume and is another key indicator of a substance's identity and purity.

Objective: To accurately measure the mass of a precise volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube)
- Analytical balance (accurate to ±0.0001 g)
- Constant temperature water bath
- Thermometer

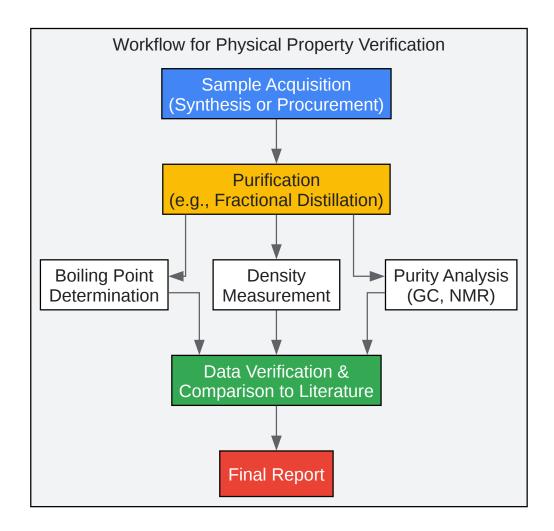
Procedure:

- Thoroughly clean and dry the pycnometer and its stopper. Weigh the empty pycnometer on an analytical balance and record its mass (m₁).
- Fill the pycnometer with the (6E)-6-nonen-1-ol sample, ensuring no air bubbles are present. Insert the stopper, forcing excess liquid out through the capillary.
- Place the filled pycnometer in a constant temperature water bath (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully wipe dry the outside of the pycnometer and weigh it. Record this mass (m₂).
- Empty and clean the pycnometer. Fill it with a reference liquid of known density, typically deionized water.
- Repeat steps 3 and 4 for the reference liquid and record the mass (m₃).
- Calculate the density (ρ) of the sample using the formula: ρ_sample = [(m₂ m₁) / (m₃ m₁)]
 * ρ_water where ρ_water is the known density of water at the specific temperature of the measurement.

Workflow for Physical Property Characterization



The following diagram illustrates a standard workflow for the acquisition, purification, and physical characterization of a chemical sample such as (6E)-6-nonen-1-ol.



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Caption: Logical workflow for the characterization of (6E)-6-nonen-1-ol.

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